In-Depth Technical Guide: VH 032 amide-alkylC6-acid for PROTAC Development

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Compound of Interest

Compound Name:	*VH 032 amide-alkylC6-acid*
Cat. No.:	*B8118787*

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Core Compound Details: VH 032 amide-alkylC6-acid

VH 032 amide-alkylC6-acid is a functionalized ligand for the von Hippel-Lindau (VHL) E3 ubiquitin ligase, designed for the synthesis of Proteolysis Targeting Chimeras (PROTACs). As a critical component in the field of targeted protein degradation, this molecule serves as a versatile building block for creating heterobifunctional degraders. It incorporates the high-affinity (S,R,S)-AHPC warhead for VHL, connected to a C6 alkyl linker with a terminal carboxylic acid. This reactive handle allows for straightforward conjugation to a ligand targeting a protein of interest (POI), typically through an amide bond formation.

Below is a summary of the key chemical and physical properties of **VH 032 amide-alkylC6-acid**.

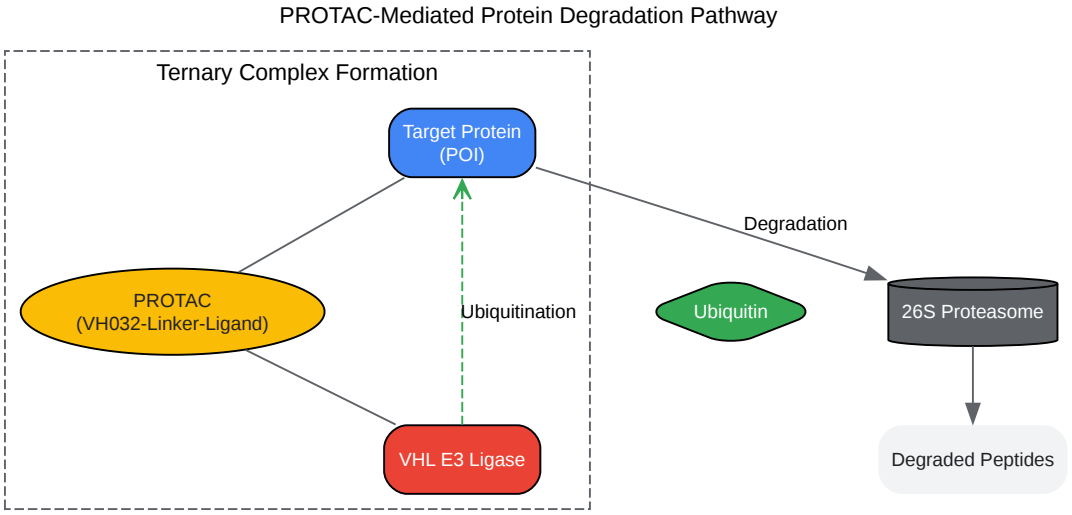
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Property	Value	Reference(s)
CAS Number	2172819-75-7	[1]
Molecular Weight	586.75 g/mol	[1]
Molecular Formula	$C_{30}H_{42}N_4O_6S$	[1]
Synonyms	(S,R,S)-AHPC-CO-C6-COOH	[2]
Purity	Typically ≥95% (as determined by HPLC)	[1]
Storage Conditions	Store at -20°C	[1]

The PROTAC-VHL Mechanism of Action

PROTACs synthesized using **VH 032 amide-alkylC6-acid** operate by hijacking the cell's natural protein disposal system, the ubiquitin-proteasome system (UPS). The resulting PROTAC is a bifunctional molecule that simultaneously binds to the VHL E3 ligase (via the VH 032 moiety) and a specific protein of interest (via the conjugated POI ligand). This induced proximity facilitates the formation of a ternary complex, leading the E3 ligase to tag the POI with ubiquitin molecules. This polyubiquitination marks the POI for degradation by the 26S proteasome, effectively eliminating the target protein from the cell. The PROTAC molecule is then released and can act catalytically to degrade multiple copies of the POI.

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Caption: Catalytic cycle of a VHL-based PROTAC.

Experimental Protocols

The following sections provide detailed methodologies for the synthesis and evaluation of PROTACs utilizing **VH 032 amide-alkylC6-acid**.

PROTAC Synthesis: Amide Coupling

This protocol outlines a general procedure for conjugating **VH 032 amide-alkylC6-acid** to a POI ligand containing a primary or secondary amine.

Materials:

- **VH 032 amide-alkylC6-acid**

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- POI ligand with an amine functional group
- Amide coupling reagents (e.g., HATU, HOBt, EDC)
- Aprotic solvent (e.g., DMF, DMSO)
- Tertiary amine base (e.g., DIPEA, TEA)
- Reaction vessel and magnetic stirrer
- Purification system (e.g., preparative HPLC)

Procedure:

- In a clean, dry reaction vessel, dissolve **VH 032 amide-alkylC6-acid** (1 equivalent) and the POI ligand (1-1.2 equivalents) in the chosen aprotic solvent.
- Add the amide coupling reagent (e.g., HATU, 1.2 equivalents) and a tertiary amine base (e.g., DIPEA, 2-3 equivalents) to the reaction mixture.
- Stir the reaction at room temperature for 4-24 hours. Monitor the reaction progress by LC-MS.
- Upon completion, quench the reaction with water and extract the product with an appropriate organic solvent (e.g., ethyl acetate).
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by preparative HPLC to obtain the final PROTAC.
- Confirm the identity and purity of the synthesized PROTAC by LC-MS and NMR.

Western Blotting for Protein Degradation

This protocol is used to quantify the degradation of the target protein in cells treated with the synthesized PROTAC.

Materials:

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- Synthesized PROTAC
- Cell line expressing the POI
- Cell culture medium and supplements
- Lysis buffer (e.g., RIPA buffer) with protease and phosphatase inhibitors
- BCA protein assay kit
- SDS-PAGE gels and running buffer
- PVDF membrane
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibody against the POI
- Primary antibody against a loading control (e.g., GAPDH, β-actin)
- HRP-conjugated secondary antibody
- ECL substrate and imaging system

Procedure:

- Seed cells in a multi-well plate and allow them to adhere overnight.
- Treat the cells with varying concentrations of the PROTAC (and a vehicle control, e.g., DMSO) for a specified time (e.g., 24 hours).
- Wash the cells with ice-cold PBS and lyse them with lysis buffer.
- Quantify the protein concentration of the lysates using a BCA assay.
- Normalize the protein samples and prepare them for SDS-PAGE by adding sample buffer and boiling.
- Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.

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- Block the membrane with blocking buffer for 1 hour at room temperature.
- Incubate the membrane with the primary antibody against the POI and the loading control overnight at 4°C.
- Wash the membrane and incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.
- Visualize the protein bands using an ECL substrate and an imaging system.
- Quantify the band intensities to determine the extent of protein degradation (DC_{50} and D_{max} values).

Cell Viability Assay (e.g., CCK-8)

This assay assesses the cytotoxic effect of the PROTAC on the treated cells.

Materials:

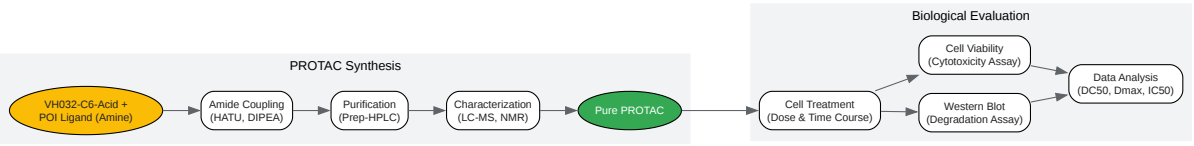
- Synthesized PROTAC
- Cell line of interest
- 96-well plates
- Cell Counting Kit-8 (CCK-8) or similar viability reagent
- Microplate reader

Procedure:

- Seed cells in a 96-well plate at a suitable density and allow them to attach overnight.
- Treat the cells with a serial dilution of the PROTAC for a desired period (e.g., 72 hours).
- Add the CCK-8 reagent to each well and incubate according to the manufacturer's instructions.
- Measure the absorbance at the appropriate wavelength using a microplate reader.

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- Calculate the percentage of cell viability relative to the vehicle-treated control cells and determine the IC_{50} value.



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Caption: General workflow for PROTAC synthesis and evaluation.

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References

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- 2. medchemexpress.com [medchemexpress.com]
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